

Renieramycin M & Doxorubicin Synergy Data

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Compound Focus: Renierone

Cat. No.: S14324570

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The table below summarizes the quantitative data on the synergistic cytotoxicity of Renieramycin M (RM) and Doxorubicin (DOX) in MCF-7 breast cancer cells [1].

Compound / Combination	IC ₅₀ (72-hour exposure)	Key Synergistic Ratios (RM:DOX)	Combination Index (CI) at IC ₉₀	Reduction in IC ₉₅ vs. Monotherapy
Renieramycin M (RM)	6.0 ± 0.5 nM	-	-	-
Doxorubicin (DOX)	356 ± 25 nM	-	-	-
RM + DOX (1:50)	-	1:50	0.609 ± 0.036 (Synergistic)	RM: 4-fold; DOX: 8-fold
RM + DOX (1:40)	-	1:40	0.580 ± 0.061 (Synergistic)	RM: 4-fold; DOX: 8-fold

Experimental Protocols for Key Assays

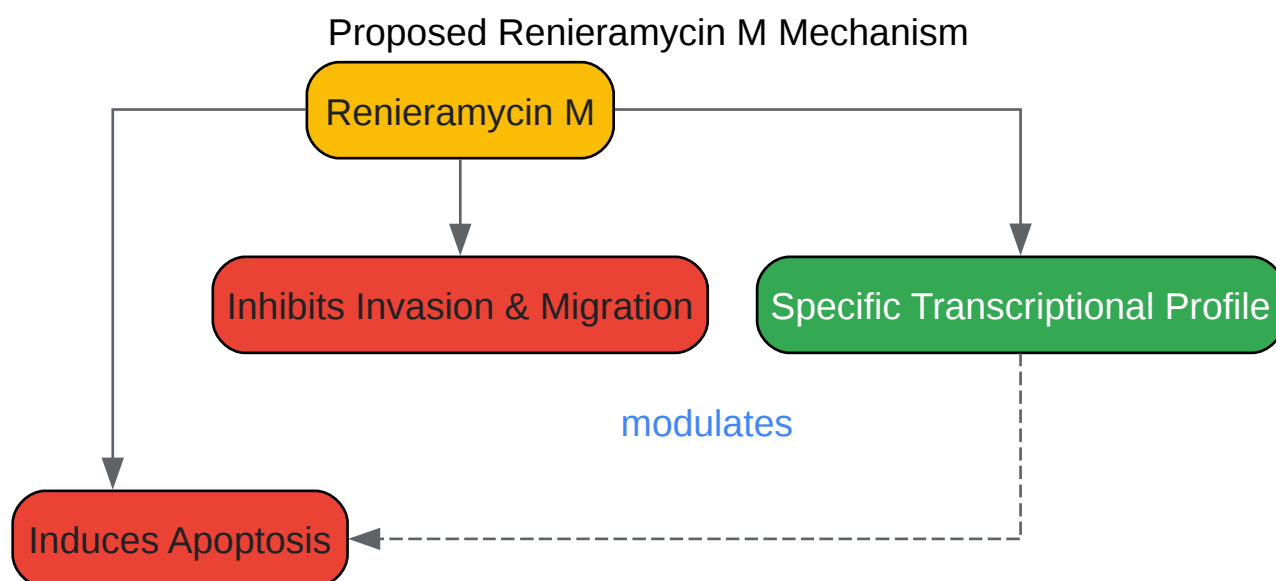
Here are the detailed methodologies for the core experiments cited in the synergy study [1].

- Cell Line and Culture:** The study used **MCF-7 human breast cancer cells** (an estrogen receptor-positive model). Cells were maintained in standard culture conditions appropriate for this cell line.
- Cytotoxicity Assay (MTT Assay):**

- **Cell Plating:** Cells were seeded into culture plates and allowed to adhere.
- **Drug Exposure:** Cells were treated with a range of concentrations of RM, DOX, or their combinations for a period of **72 hours**.
- **Viability Measurement:** After exposure, **MTT reagent** (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) was added to the cells. Metabolically active cells convert MTT into a purple formazan product.
- **Data Analysis:** The formazan crystals were dissolved, and the absorbance was measured. The **IC₅₀ value** (concentration that inhibits cell growth by 50%) was calculated from the dose-response curve.
- **Synergy Analysis:**
 - **Administration:** Drug combinations were administered to cells **simultaneously** at fixed constant molar ratios (e.g., 1:50, 1:60 RM:DOX) for 72 hours.
 - **Calculation:** The **Combination Index (CI)** was calculated using the method of Chou and Talalay. A **CI < 1 indicates synergy**, CI = 1 indicates additive effect, and CI > 1 indicates antagonism.
 - **Validation:** Synergy was confirmed using multiple analytical approaches, including **curve-shift analysis** and **isobologram analysis**.

Signaling Pathway and Experimental Workflow

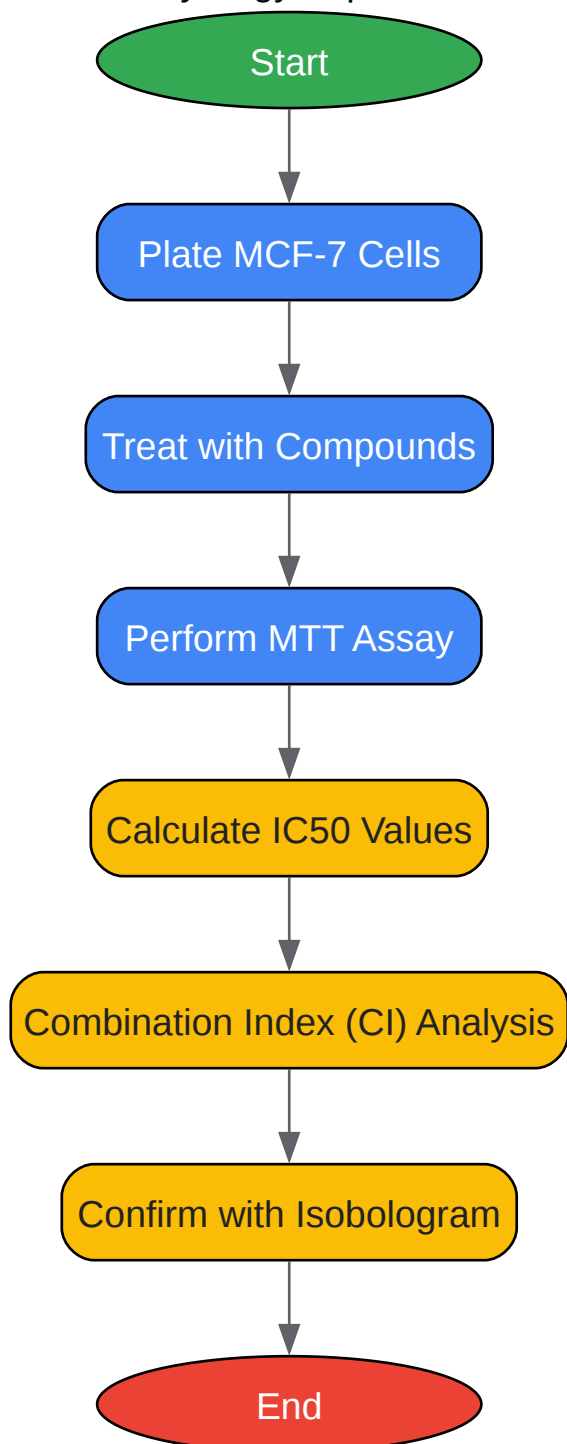
The following diagrams illustrate the proposed mechanism of RM and the experimental workflow for testing its synergy with DOX, generated using Graphviz's DOT language.



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Mechanism of Renieramycin M Action

RM and DOX Synergy Experiment Workflow



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Synergy Experimental Workflow

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References

1. Synergistic Cytotoxicity of Renieramycin M and ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Renieramycin M & Doxorubicin Synergy Data]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b14324570#renierone-activity-comparison>]

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